Technical Guide: Physicochemical Properties of AZD4694 Precursor

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Compound of Interest	
Compound Name:	AZD4694 Precursor
Cat. No.:	B8698694

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the key physicochemical properties of the precursor molecule used in the synthesis of AZD4694, a significant radioligand for positron emission tomography (PET) imaging of amyloid-β plaques.

Quantitative Data Summary

The precursor for AZD4694, also known by the identifier AZ13040214, possesses the following molecular characteristics[1]:

Property	Value
Molecular Formula	$C_{22}H_{25}N_3O_7$
Molecular Weight	443.45 g/mol
Purity	98.79%
CAS Number	1211333-20-8

Synthesis and Experimental Context

The **AZD4694 precursor** is integral to the synthesis of [^{18}F]AZD4694 and [^{11}C]AZD4694, which are used in PET imaging to visualize amyloid-β deposits in the brain, a hallmark of Alzheimer's
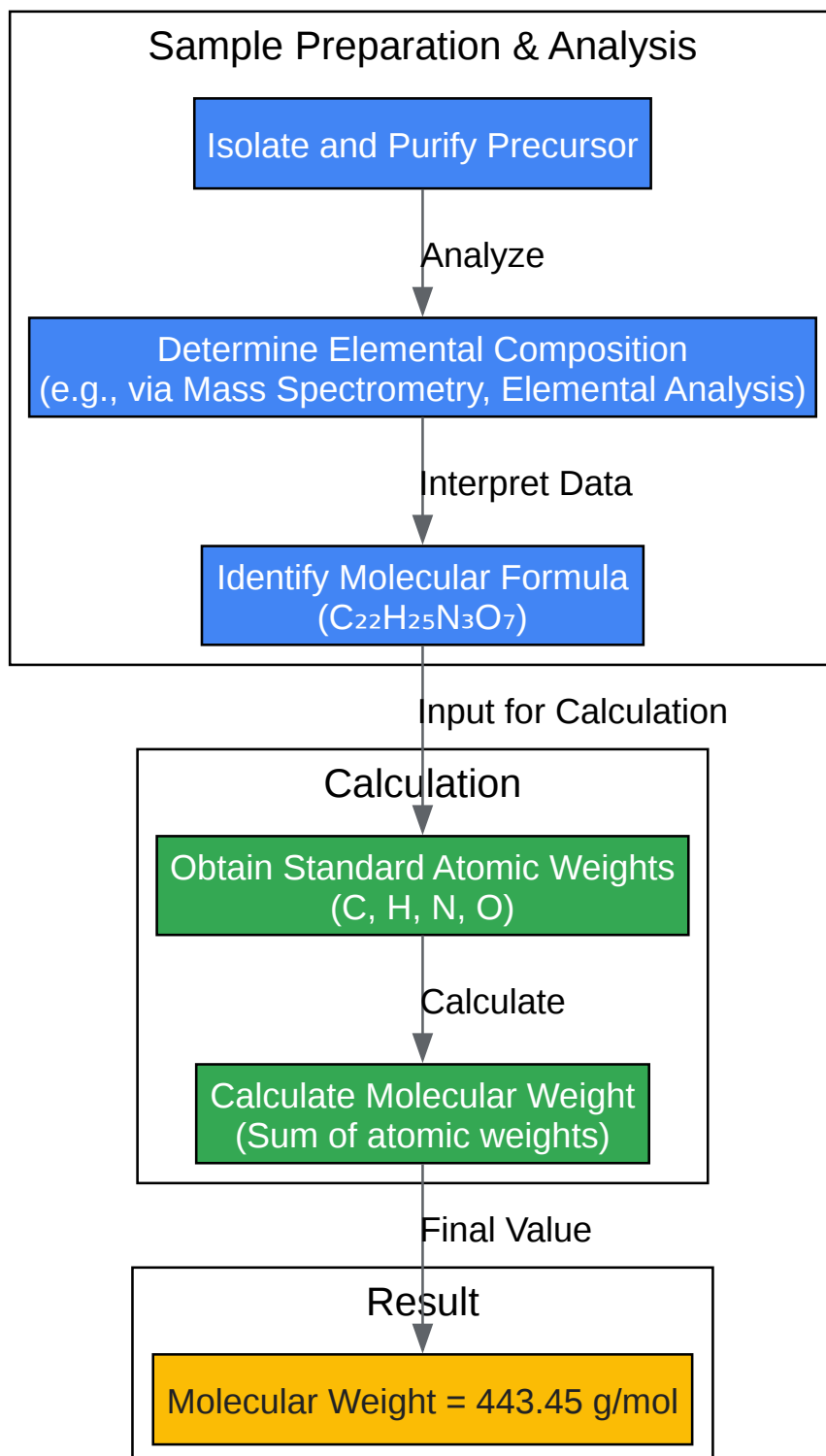
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disease[1][2]. The synthesis of the radiolabeled AZD4694 involves the N-^{11}C-methylation or radiofluorination of this precursor molecule[2][3].

For instance, the preparation of [^{11}C]AZD4694 involves a four-step convergent synthesis to obtain the immediate unlabeled precursor, followed by N-^{11}C-methylation using [^{11}C]methyl iodide[2]. Similarly, the production of ^{18}F-AZD4694 involves the radiofluorination of the corresponding N-Boc–protected nitro precursor, followed by acidic deprotection[3].

Experimental Workflow Visualization

The general workflow for determining the molecular weight of a chemical compound like the **AZD4694 precursor** is outlined below. This process is fundamental in analytical chemistry and crucial for the characterization of new molecules in drug development.

Workflow for Molecular Weight Determination

Sample Preparation & Analysis

Isolate and Purify Precursor

Analyze

Determine Elemental Composition
(e.g., via Mass Spectrometry, Elemental Analysis)

Interpret Data

Identify Molecular Formula
($C_{22}H_{25}N_3O_7$)

Input for Calculation

Calculation

Obtain Standard Atomic Weights
(C, H, N, O)

Calculate

Calculate Molecular Weight
(Sum of atomic weights)

Final Value

Result

Molecular Weight = 443.45 g/mol

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A simplified workflow for determining the molecular weight of the **AZD4694 precursor**.

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References

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